

# Technical Guide: Hydrogen Hexachloroiridate(IV) Hydrate (CAS 110802-84-1)

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## Compound of Interest

**Compound Name:** Tetrachloroiridium;hydrate;dihydrochloride

**Cat. No.:** B108157

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of Hydrogen Hexachloroiridate(IV) Hydrate, a key precursor in the development of iridium-based catalysts and advanced materials.

## Chemical Identity and Properties

Hydrogen Hexachloroiridate(IV) Hydrate, identified by the CAS number 110802-84-1, is an inorganic compound with significant applications in catalysis and materials science.[\[1\]](#)[\[2\]](#) It is also known by several synonyms, including Chloroiridic acid, Dihydrogen hexachloroiridate(IV) hydrate, and Hexachloroiridium(IV) acid hydrate.[\[3\]](#)[\[4\]](#)

## Physical and Chemical Properties

This compound is typically a black crystalline solid that is soluble in water and alcohol.[\[2\]](#)[\[5\]](#) It is recognized for its high iridium content, which contributes to its potent catalytic activity.[\[2\]](#)[\[6\]](#)

Property	Value	References
CAS Number	110802-84-1	<a href="#">[3]</a> <a href="#">[7]</a>
Molecular Formula	$H_2IrCl_6 \cdot xH_2O$	<a href="#">[1]</a> <a href="#">[8]</a>
Molecular Weight	406.95 g/mol (anhydrous basis)	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Black crystalline solid	<a href="#">[2]</a> <a href="#">[5]</a>
Melting Point	65 °C (lit.)	<a href="#">[1]</a> <a href="#">[3]</a>
Density	1.02 g/mL at 25 °C (lit.)	<a href="#">[1]</a> <a href="#">[3]</a>
Iridium Content	Approximately 36-44%	<a href="#">[2]</a>
Solubility	Soluble in water and alcohol	<a href="#">[5]</a> <a href="#">[9]</a>

## Safety and Handling

Hydrogen Hexachloroiridate(IV) Hydrate is classified as a hazardous substance and requires careful handling.

## Hazard Identification

The compound is corrosive and can cause severe skin burns and eye damage.[\[10\]](#) It is also harmful if swallowed.[\[10\]](#)

Hazard Statement	Code
May be corrosive to metals	H290
Harmful if swallowed	H302
Causes severe skin burns and eye damage	H314

## Recommended Handling Precautions

When handling this compound, it is crucial to use appropriate personal protective equipment (PPE), including gloves, safety goggles, and a dust mask.[\[11\]](#) Work should be conducted in a

well-ventilated area, and eyewash stations and safety showers should be readily accessible.<sup>[8]</sup> In case of contact with skin, immediately wash with soap and water.<sup>[10]</sup> If inhaled, move the individual to fresh air.<sup>[10]</sup>

## Key Applications and Experimental Protocols

Hydrogen Hexachloroiridate(IV) Hydrate is a versatile precursor for the synthesis of various iridium-based catalysts and materials.<sup>[1][2]</sup> Its primary applications lie in catalysis, electrochemistry, and materials science.<sup>[1][12]</sup>

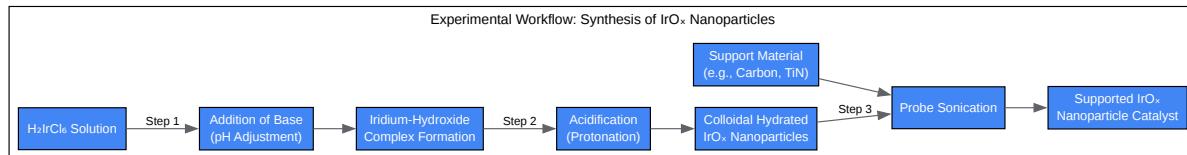
### Catalyst for Oxygen Evolution Reaction (OER)

Iridium-based materials are among the most active catalysts for the oxygen evolution reaction, a critical process in water splitting for hydrogen production.

#### Experimental Protocol: Synthesis of Iridium Oxide Nanoparticles for OER

This protocol describes a general method for synthesizing iridium oxide ( $\text{IrO}_x$ ) nanoparticles from Hydrogen Hexachloroiridate(IV) Hydrate via a hydrolysis route.

- Step 1: Formation of Iridium-Hydroxide Complex: An aqueous solution of Hydrogen Hexachloroiridate(IV) Hydrate is prepared. The pH of the solution is adjusted to a basic condition to facilitate the formation of an iridium-hydroxide complex.
- Step 2: Protonation: The solution is then acidified to induce protonation, leading to the formation of colloidal hydrated  $\text{IrO}_x$  nanoparticles.
- Step 3: Deposition on Support: The colloidal  $\text{IrO}_x$  nanoparticles are deposited onto a support material, such as carbon or titanium nitride (TiN), using probe sonication.



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Synthesis of Iridium Oxide Nanoparticles.

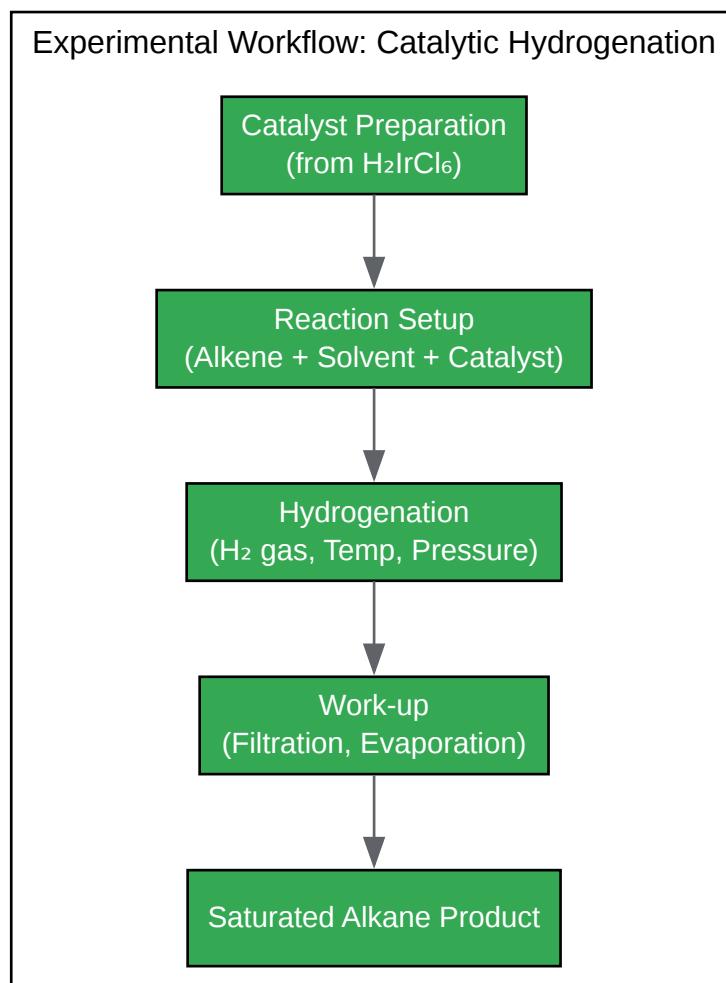
## Precursor for Hydrogenation Catalysts

This compound is a precursor for preparing catalysts used in hydrogenation reactions, which are fundamental processes in organic synthesis for the saturation of double and triple bonds.[\[2\]](#) [\[6\]](#)

### Experimental Protocol: General Catalytic Hydrogenation of Alkenes

While a specific protocol starting from  $\text{H}_2\text{IrCl}_6$  is not detailed in the provided search results, a general workflow for the catalytic hydrogenation of alkenes is as follows:

- Catalyst Preparation: An iridium-based catalyst is prepared from the Hydrogen Hexachloroiridate(IV) Hydrate precursor. This often involves reduction to form metallic iridium nanoparticles or complexes.
- Reaction Setup: The alkene substrate is dissolved in a suitable solvent in a reaction vessel. The prepared catalyst is then added to the mixture.
- Hydrogenation: The reaction vessel is purged and then filled with hydrogen gas ( $\text{H}_2$ ). The reaction is stirred at a specific temperature and pressure until the uptake of hydrogen ceases.
- Work-up: The catalyst is removed by filtration, and the solvent is evaporated to yield the saturated alkane product.



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General Catalytic Hydrogenation Workflow.

## Electrochemical Synthesis of Polyaniline

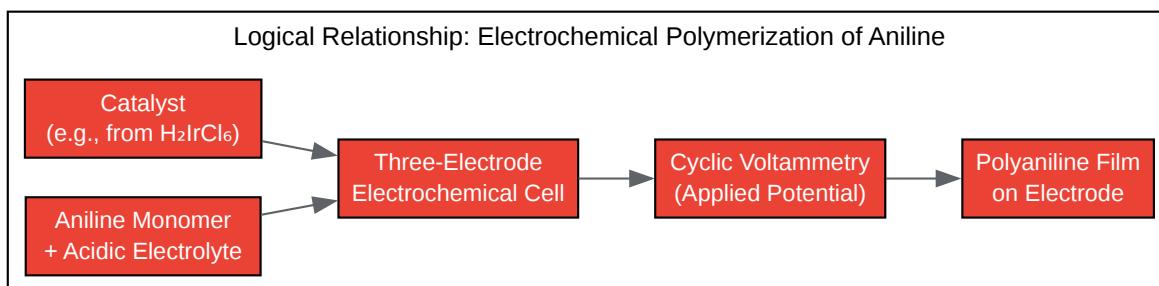
Hydrogen Hexachloroiridate(IV) Hydrate can be used to catalyze the electrochemical synthesis of polyaniline films on the surface of non-noble metal electrodes.

### Experimental Protocol: Electrochemical Deposition of Polyaniline

A general procedure for the electrochemical polymerization of aniline is as follows:

- Electrolyte Preparation: An aqueous solution containing aniline monomer and an acid (e.g., sulfuric acid) is prepared.

- **Electrochemical Cell Setup:** A standard three-electrode cell is used, with the substrate to be coated as the working electrode, a platinum counter electrode, and a reference electrode (e.g., Ag/AgCl).
- **Polymerization:** A potential is applied to the working electrode, and the potential is cycled within a specific range to induce the polymerization of aniline on the electrode surface. The presence of an iridium-based catalyst can facilitate this process.
- **Film Characterization:** The resulting polyaniline film is washed and can be characterized by various techniques such as cyclic voltammetry, FTIR, and SEM.



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### Electrochemical Polymerization of Aniline.

## Conclusion

Hydrogen Hexachloroiridate(IV) Hydrate is a fundamentally important compound for research and development in catalysis and materials science. Its role as a precursor to highly active iridium-based catalysts for a range of applications, including water splitting and organic synthesis, makes it a valuable resource for scientists and engineers. Proper handling and a thorough understanding of its chemical properties are essential for its safe and effective use in the laboratory and in industrial processes.

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